

Safeguarding Your Laboratory: Proper Disposal of Dibenzo-30-crown-10

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Compound of Interest

Compound Name: Dibenzo-30-crown-10

Cat. No.: B100617

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemicals like **Dibenzo-30-crown-10** are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the operational and disposal plans of **Dibenzo-30-crown-10**, fostering a culture of safety and trust.

Properties and Hazards of Dibenzo-30-crown-10

Dibenzo-30-crown-10 is a macrocyclic polyether with a high affinity for certain cations. While a valuable tool in research, it is classified as a hazardous substance requiring careful handling and disposal. Understanding its properties is the first step in safe management.

Property	Value
CAS Number	17455-25-3
Molecular Formula	C ₂₈ H ₄₀ O ₁₀
Molecular Weight	536.61 g/mol
Appearance	Solid
Melting Point	106-108 °C
Primary Hazards	Irritant

Source: PubChem, Sigma-Aldrich[1][2]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies **Dibenzo-30-crown-10** with the following hazard statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Adherence to proper personal protective equipment (PPE) protocols, including the use of eyeshields and gloves, is mandatory when handling this chemical.[1]

Disposal Protocol: A Step-by-Step Guide

The primary directive for the disposal of **Dibenzo-30-crown-10** is to treat it as hazardous waste. The precautionary statement P501, associated with this chemical, mandates disposal of contents and container in accordance with local, regional, national, and international regulations.[2] For professional laboratory settings, this means engaging a licensed hazardous-waste disposal contractor.[3]

Operational Steps for Disposal:

- Segregation and Containment:
 - Do not mix **Dibenzo-30-crown-10** waste with other chemical waste unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
 - Collect all waste, including contaminated labware and PPE, in a dedicated, suitable, and clearly labeled closed container.[3] The container must be in good condition, with no leaks or cracks.
- Labeling:
 - Affix a "Hazardous Waste" label to the container.
 - Clearly identify the contents as "**Dibenzo-30-crown-10** waste." Chemical abbreviations are not acceptable.

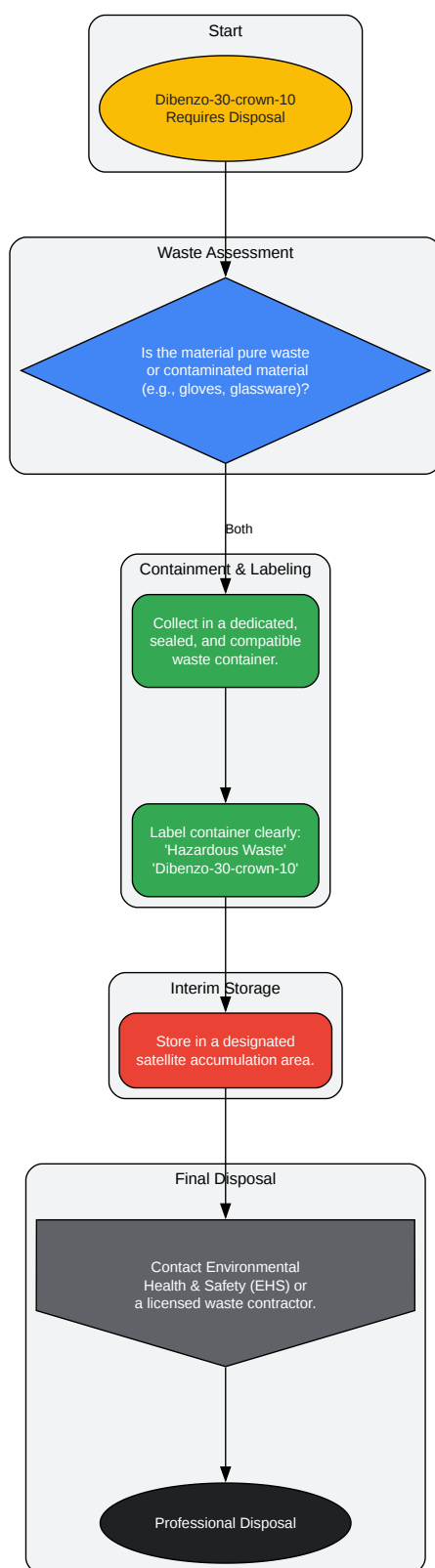
- Include the full chemical name and any other information required by your institution.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - Ensure the storage area is secure and away from incompatible materials.
- Arranging for Pickup:
 - Contact your institution's EHS department or a licensed hazardous waste disposal service to schedule a pickup.
 - Under no circumstances should **Dibenzo-30-crown-10** or its containers be disposed of down the drain or in regular trash.

Empty Containers:

Empty containers that once held **Dibenzo-30-crown-10** must also be treated as hazardous waste unless properly decontaminated. A common procedure for decontamination is a triple-rinse with a suitable solvent. The rinsate from this process must be collected and disposed of as hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Dibenzo-30-crown-10**.



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Caption: Workflow for the safe disposal of **Dibenzo-30-crown-10** waste.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **Dibenzo-30-crown-10**, protecting both personnel and the environment. Always consult your institution's specific safety and disposal protocols.

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References

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